

# A Comprehensive Technical Guide on the Physicochemical Properties of Tos-PEG13-Boc

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tos-PEG13-Boc*

Cat. No.: *B1494489*

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of the physicochemical properties of **Tos-PEG13-Boc**, a heterobifunctional linker integral to the synthesis of Proteolysis Targeting Chimeras (PROTACs). A thorough understanding of these properties is crucial for its effective application in research and drug development.

## Chemical Identity and Core Properties

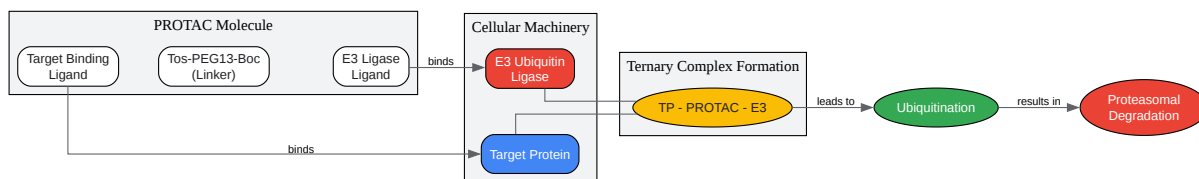
**Tos-PEG13-Boc** is a polyethylene glycol (PEG)-based linker.<sup>[1][2][3][4]</sup> It features a tosyl (Tos) group at one end and a tert-butyloxycarbonyl (Boc) protected functional group at the other, connected by a 13-unit PEG chain. The tosyl group serves as an excellent leaving group for nucleophilic substitution reactions, while the Boc group provides a stable, yet easily removable, protecting group. The PEG linker enhances the solubility and pharmacokinetic properties of the resulting PROTAC molecule.

A summary of its key chemical and physical properties is presented below.

Property	Value	Reference
Synonyms	Tos-PEG13-t-butyl ester	[1]
IUPAC Name	tert-butyl 1-(tosyloxy)-3,6,9,12,15,18,21,24,27,30,33,36-dodecaoxanonatriacontan-39-oate	[1]
CAS Number	2820397-84-8	[1]
Molecular Formula	C <sub>38</sub> H <sub>68</sub> O <sub>17</sub> S	[1][2]
Molecular Weight	829.01 g/mol	[1]
Exact Mass	828.4200 u	[1]
Purity	>95%	[1]
Appearance	To be determined	[1]
Solubility	To be determined	[1]
Storage Conditions	Short term (days to weeks): 0 - 4 °C, dry and dark. Long term (months to years): -20 °C.	[1]
Shipping Conditions	Ambient temperature	[1]
Shelf Life	>2 years (if stored properly)	[1]

## Role in PROTAC Synthesis

PROTACs are bifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein. **Tos-PEG13-Boc** serves as a linker to connect the target protein-binding ligand and the E3 ligase-binding ligand.



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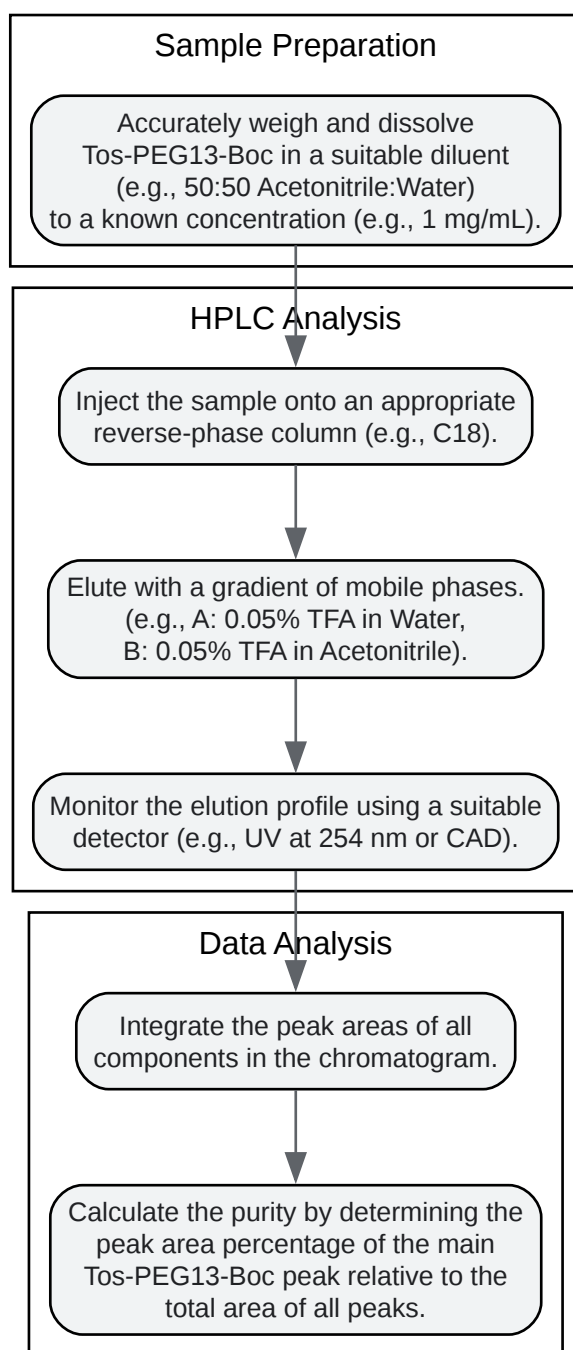
Diagram of the general mechanism of action for a PROTAC molecule.

## Experimental Protocols

While specific experimental data for **Tos-PEG13-Boc** is not extensively published, the following are generalized protocols for determining key physicochemical properties based on methodologies for analogous PEG-containing linker molecules.[5][6]

### 3.1. Determination of Purity by High-Performance Liquid Chromatography (HPLC)

This method provides a quantitative assessment of the purity of **Tos-PEG13-Boc**.



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A general workflow for determining the purity of **Tos-PEG13-Boc** using HPLC.

### 3.2. Determination of Aqueous Solubility (Shake-Flask Method)

This protocol outlines a standard procedure for determining the thermodynamic solubility of **Tos-PEG13-Boc** in an aqueous medium.

- Preparation: Add an excess amount of solid **Tos-PEG13-Boc** to a known volume of the aqueous solvent (e.g., water, PBS buffer) in a vial.
- Equilibration: Seal the vial and agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Preparation: Centrifuge the suspension to pellet the undissolved solid. Carefully collect the supernatant and filter it through a 0.22 µm filter to remove any remaining particulates.
- Quantification: Analyze the concentration of the dissolved compound in the filtrate using a validated analytical method, such as HPLC with a calibration curve.

## Stability and Storage

The stability of **Tos-PEG13-Boc** is influenced by its functional groups. The Boc group is susceptible to cleavage under acidic conditions, while the tosyl group can be displaced by nucleophiles. Therefore, it is crucial to handle and store the compound under neutral and anhydrous conditions.

For long-term storage, it is recommended to keep the solid compound at -20°C in a dry and dark environment.[1] For short-term use, storage at 0 - 4°C is acceptable.[1] The compound is stable enough for shipping at ambient temperatures for a few weeks.[1]

## Conclusion

**Tos-PEG13-Boc** is a key building block in the development of PROTACs. Its physicochemical properties, particularly the enhanced solubility imparted by the PEG chain, are advantageous for the synthesis and biological activity of the resulting molecules. A comprehensive understanding and empirical determination of its properties, such as purity and solubility, are essential for its successful application in drug discovery and development.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide on the Physicochemical Properties of Tos-PEG13-Boc]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1494489#what-are-the-physicochemical-properties-of-tos-peg13-boc]

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